

# Personal protective equipment for handling 2-Isopropoxyphenol

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## Compound of Interest

Compound Name: 2-Isopropoxyphenol

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## Essential Safety and Handling Guide for 2-Isopropoxyphenol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Isopropoxyphenol** (CAS No. 4812-20-8) in a laboratory setting. The following information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and mitigate risks.

## Chemical Safety Profile

**2-Isopropoxyphenol** is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and respiratory irritation.[1][2] It is also a combustible liquid.[2] Adherence to the following safety and handling procedures is critical to minimize exposure and ensure a safe laboratory environment.

Physical and Chemical Properties	
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O <sub>2</sub> [1][3]
Molecular Weight	152.19 g/mol [1][4][5]
Appearance	Colorless to pale yellow or red-brown liquid[6][7]
Boiling Point	100-102 °C at 11 mmHg[3][4][6]
Density	1.03 g/mL at 25 °C[3][4][6]
Flash Point	88 °C (190.4 °F) - closed cup[4]
Solubility	Soluble in water[3][6]
Storage Temperature	Room temperature, in an inert atmosphere[6][8]

## Personal Protective Equipment (PPE)

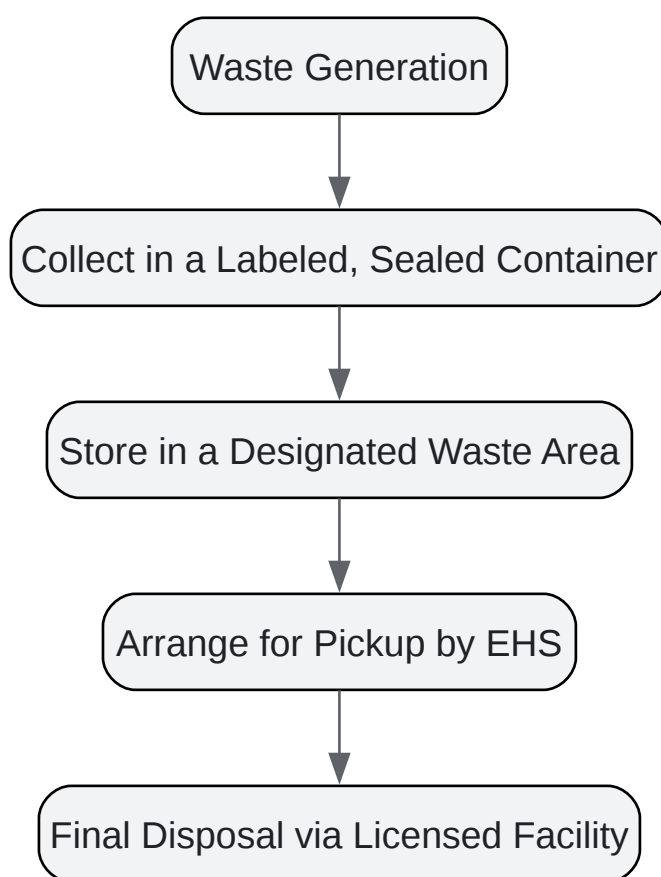
The following personal protective equipment is mandatory when handling **2-Isopropoxyphenol** to prevent skin, eye, and respiratory exposure.[4][9][10][11][12][13]

Protection Type	Specific Recommendations
Hand Protection	Chemical-resistant gloves (e.g., nitrile, butyl rubber, or neoprene). Inspect gloves for integrity before each use.[12][14]
Eye Protection	Safety glasses with side shields or chemical safety goggles.[4][13]
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes. For larger quantities or potential for splashing, a chemical-resistant apron is recommended.[10][12]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK EN14387).[4]

# Operational Procedures

## Handling Protocol

A systematic approach to handling **2-Isopropoxyphenol** is crucial for safety. The following workflow outlines the key steps from preparation to cleanup.



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